

# Personal protective equipment for handling Isorhoifolin

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## Compound of Interest

Compound Name: Isorhoifolin

Cat. No.: B194536

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## Essential Safety and Handling Guide for Isorhoifolin

This guide provides immediate and essential safety, logistical, and operational information for handling **Isorhoifolin** in a laboratory setting. While **Isorhoifolin** is not classified as a hazardous substance, adhering to standard laboratory safety protocols is crucial to ensure a safe working environment.

## Personal Protective Equipment (PPE)

To minimize exposure and ensure safety when handling **Isorhoifolin**, the following personal protective equipment is recommended.

### Eye and Face Protection:

- Safety Glasses with Side Shields: Essential to protect against splashes or airborne particles.
- Chemical Safety Goggles: Recommended when there is a higher risk of splashing.

### Hand Protection:

- Chemical-Resistant Gloves: Nitrile gloves are suitable for handling **Isorhoifolin**.<sup>[1]</sup> It is important to inspect gloves for any tears or perforations before use.

#### Body Protection:

- **Laboratory Coat:** A standard lab coat should be worn to protect skin and clothing from potential contamination.
- **Closed-Toe Shoes:** Always mandatory in a laboratory environment to protect the feet from spills.

#### Respiratory Protection:

- **General Ventilation:** Work should be conducted in a well-ventilated area.[\[1\]](#)
- **Respirator:** Not typically required for handling small quantities in a well-ventilated space. However, if there is a risk of generating significant amounts of dust, a respirator may be necessary.

## Quantitative Data Summary

According to the Safety Data Sheet (SDS), **Isorhoifolin** is not classified as a hazardous substance, and therefore, extensive toxicological data is not available.[\[1\]](#)[\[2\]](#)[\[3\]](#) The table below summarizes its key physical and chemical properties.

Parameter	Value	Reference
CAS Number	552-57-8	
EC Number	209-015-9	
Molecular Formula	C27H30O14	
Molecular Weight	578.52 g/mol	
Appearance	Solid	
Acute Toxicity	Not classified as acutely toxic	
Skin Corrosion/Irritation	Not classified as a skin irritant	
Eye Damage/Irritation	Not classified as an eye irritant	
Sensitization	No sensitizing effects known	

# Experimental Protocols: Safe Handling and Disposal

## Handling Procedures:

- **Preparation:** Before handling, ensure that the designated workspace is clean and uncluttered. Verify that a functioning eyewash station and safety shower are readily accessible.
- **Weighing:** When weighing solid **Isorhoifolin**, do so in an area with minimal air currents to prevent the powder from becoming airborne. For larger quantities, consider using a balance with a draft shield.
- **Solution Preparation:** When preparing solutions, slowly add the solid **Isorhoifolin** to the solvent to avoid splashing.
- **Post-Handling:** After handling is complete, wipe down the work area with a damp cloth. Wash hands thoroughly with soap and water.

## Storage:

- Store **Isorhoifolin** in a tightly sealed container in a cool, dry place.
- Keep away from strong oxidizing agents.

## Spill Procedures:

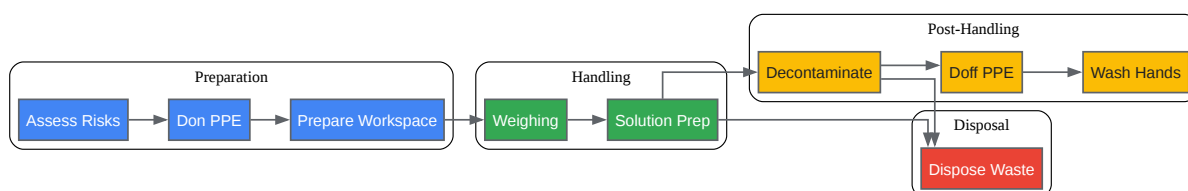
- **Small Spills:**
  - Wearing appropriate PPE, gently sweep or vacuum the spilled solid material, avoiding dust generation.
  - Place the collected material into a sealed container for disposal.
  - Clean the spill area with a wet cloth.
- **Large Spills:**
  - Evacuate the area and restrict access.

- Increase ventilation if possible.
- Follow the same procedure as for small spills, using appropriate respiratory protection if necessary.

#### Disposal Plan:

- Dispose of waste **Isorhoifolin** and any contaminated materials in accordance with local, state, and federal regulations.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.
- Do not dispose of **Isorhoifolin** down the drain.

## Workflow for Safe Handling of Isorhoifolin



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Caption: Workflow for the safe handling of **Isorhoifolin** from preparation to disposal.

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## References

- 1. carlroth.com:443 [carlroth.com:443]
- 2. carlroth.com [carlroth.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
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